

Application Notes and Protocols: Preparation of AST 7062601 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AST 7062601

Cat. No.: B15614075

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Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **AST 7062601**, a Ucp1 inducer, using dimethyl sulfoxide (DMSO) as the solvent.^{[1][2][3]} Detailed protocols, safety precautions, and quantitative data are presented to ensure accurate and reproducible experimental results. This guide is intended for researchers in pharmacology, cell biology, and drug development who are working with this small molecule inhibitor.

Introduction to AST 7062601

AST 7062601 is a small molecule that has been identified as an inducer of Uncoupling Protein 1 (Ucp1).^{[1][2][3]} Ucp1 is predominantly found in the mitochondria of brown and beige adipocytes and plays a crucial role in non-shivering thermogenesis by uncoupling oxidative phosphorylation from ATP synthesis, leading to the dissipation of energy as heat. By inducing Ucp1 expression, **AST 7062601** serves as a valuable tool for studying metabolic processes, energy expenditure, and potential therapeutic strategies for metabolic diseases. Accurate preparation of stock solutions is the first critical step in ensuring the reliability and reproducibility of in vitro and in vivo studies involving this compound.

Quantitative Data Summary

For accurate and consistent preparation of **AST 7062601** solutions, it is essential to use the correct molecular weight for all calculations. The key chemical properties of **AST 7062601** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₅ N ₃ O ₄ S	[1]
Molecular Weight	369.39 g/mol	[1]
CAS Number	675197-89-4	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[4]
Storage of Powder	Store at -20°C for up to 3 years.	
Storage of Stock Solution	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[5]

Experimental Protocols

The following protocols provide a step-by-step guide for the preparation of an **AST 7062601** stock solution in DMSO. It is crucial to use high-purity, anhydrous DMSO to minimize degradation of the compound.[4]

Materials and Equipment

- **AST 7062601** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.5% purity
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- Always handle **AST 7062601** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to avoid skin and eye contact.
- DMSO is known to facilitate the absorption of other chemicals through the skin. Exercise extreme caution when handling DMSO solutions of chemical compounds.
- Refer to the Material Safety Data Sheet (MSDS) for both **AST 7062601** and DMSO for detailed safety information.

Protocol for Preparing a 10 mM AST 7062601 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

Step 1: Equilibrate Compound

- Before opening, allow the vial of **AST 7062601** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability of the compound.

Step 2: Weigh the Compound

- On a calibrated analytical balance, carefully weigh out the desired amount of **AST 7062601** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.69 mg of the compound.

Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (mL)} / 1000$
 $\text{Mass (mg)} = 10 \text{ mM} \times 369.39 \text{ g/mol} \times 1 \text{ mL} / 1000 = 3.6939 \text{ mg}$

Step 3: Dissolve in DMSO

- Transfer the weighed powder to a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Cap the tube tightly.

Step 4: Ensure Complete Dissolution

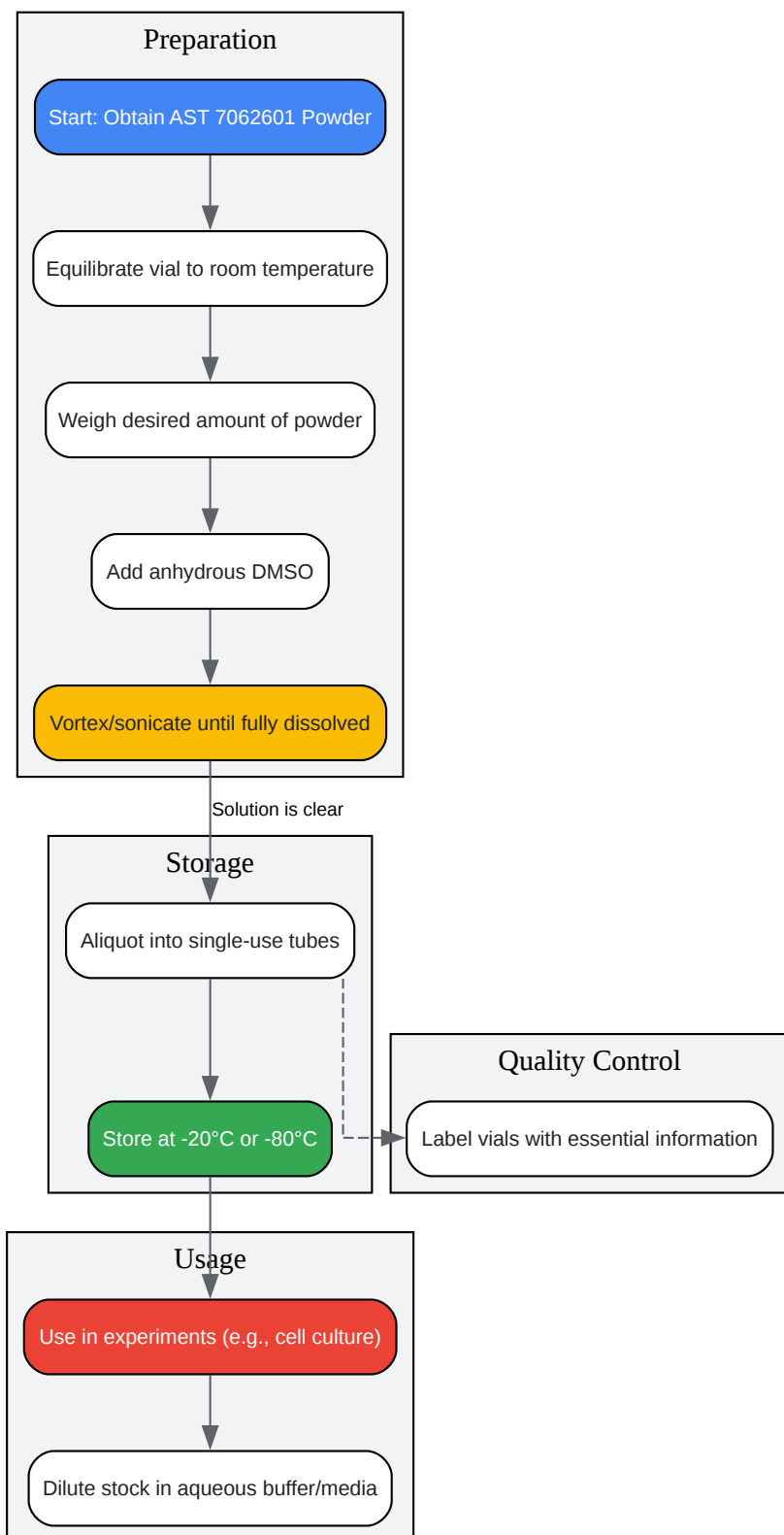
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure that all the powder has dissolved completely and the solution is clear. If necessary, gentle warming (up to 37°C) or brief sonication can be used to aid dissolution.

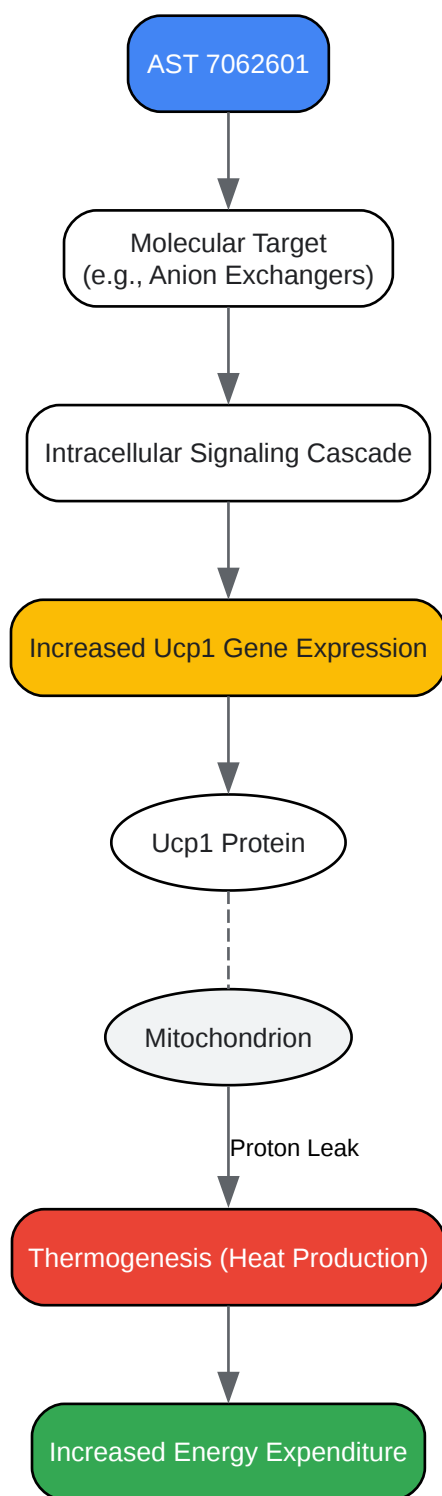
Step 5: Aliquot and Store

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryogenic vials or microcentrifuge tubes. [\[5\]](#)
- Label the aliquots clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C or -80°C for long-term stability.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **AST 7062601** stock solution.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com